

2-Hydroxymethylene ethisterone as a danazol metabolite

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Compound of Interest

Compound Name: 2-Hydroxymethylene ethisterone

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An In-depth Technical Guide on 2-Hydroxymethylene Ethisterone as a Danazol Metabolite

For Researchers, Scientists, and Drug Development Professionals

Abstract

Danazol, a synthetic steroid derived from ethisterone, is utilized in the treatment of various medical conditions, most notably endometriosis and hereditary angioedema. Its clinical efficacy is governed by a complex pharmacological profile that includes the modulation of multiple endocrine pathways. The biotransformation of danazol is extensive, primarily occurring in the liver, leading to a variety of metabolites that contribute to its overall activity and clearance. Among these are ethisterone and its hydroxylated derivatives. This technical guide focuses on **2-hydroxymethylene ethisterone** and its closely related isomers, which are key products of danazol's metabolic pathway. We will provide a detailed overview of the metabolic transformation, analytical methodologies for detection and quantification, and the biological activities associated with these metabolites, supported by experimental data and protocols.

Introduction to Danazol Metabolism

Danazol (17α -pregna-2,4-dien-20-yno[2,3-d]-isoxazol- 17β -ol) is well-absorbed orally and undergoes rapid and extensive hepatic metabolism, primarily mediated by cytochrome P450 enzymes such as CYP3A4.[1] The biotransformation involves the opening of the isoxazole ring, leading to the formation of its two principal and most studied metabolites: ethisterone (17α -ethynyltestosterone) and 2-hydroxymethyl ethisterone.[2]



It is critical to distinguish between two closely named compounds:

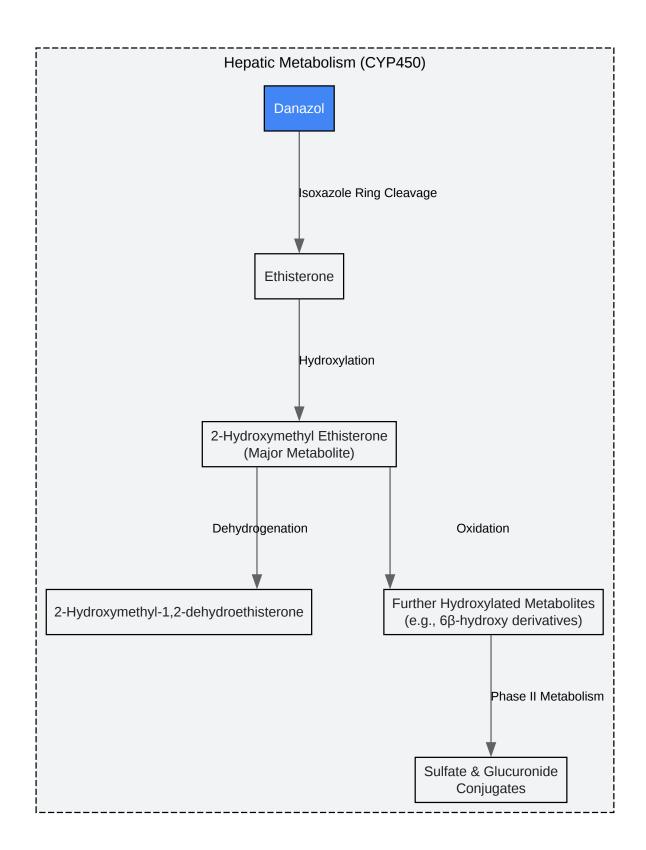
- **2-hydroxymethylene ethisterone**: (17α)-17-Hydroxy-2-(hydroxymethylene)-pregn-4-en-20-yn-3-one.
- 2-hydroxymethyl ethisterone: Often specified as 2α-hydroxymethyl ethisterone, this is a more commonly cited major metabolite in scientific literature.[3]

While this guide addresses the user-specified "**2-hydroxymethylene ethisterone**," much of the existing research has focused on "2-hydroxymethyl ethisterone." Further research has identified a broader spectrum of metabolites, including additional mono- and di-hydroxylated derivatives and their sulfate conjugates, indicating a complex metabolic fate.[4]

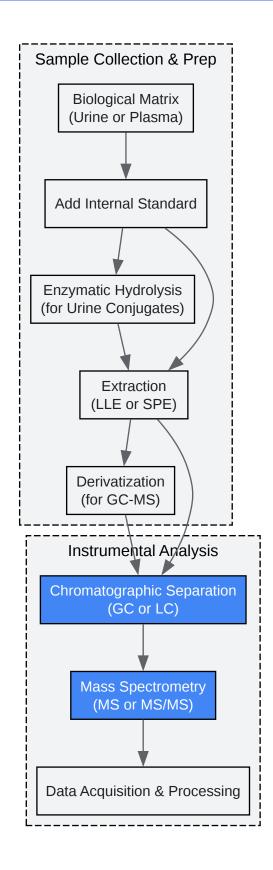
Metabolic Pathway of Danazol

The primary metabolic cascade begins with the cleavage of the isoxazole moiety of danazol to yield ethisterone. Subsequently, ethisterone undergoes hydroxylation to form 2-hydroxymethyl ethisterone. This metabolite can exist in two stereoisomeric forms.[3] Further oxidative metabolism leads to a variety of other hydroxylated products.

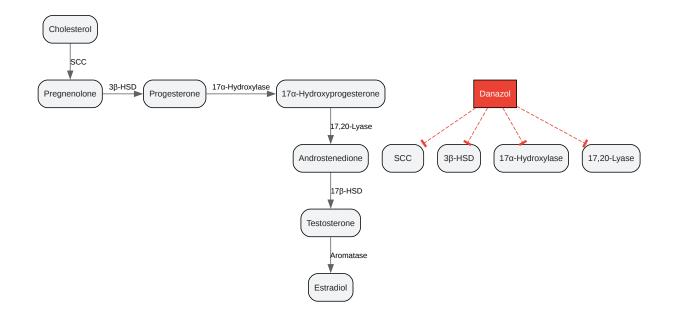


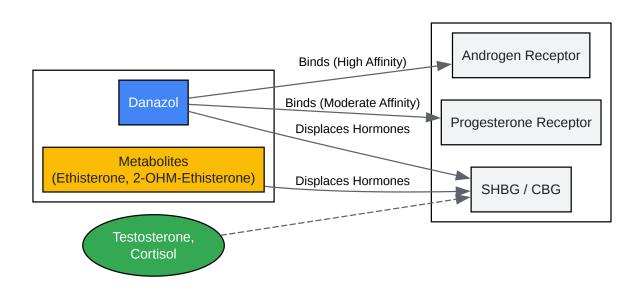












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